

An In-Depth Technical Guide to 3-Bromo-2,4,5-trifluoroaniline

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-Bromo-2,4,5-trifluoroaniline

Cat. No.: B2949866

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For Researchers, Scientists, and Drug Development Professionals

Foreword

In the landscape of modern medicinal chemistry and materials science, halogenated anilines serve as pivotal building blocks. Their unique electronic properties and synthetic versatility allow for the construction of complex molecular architectures with tailored biological activities and material characteristics. This guide focuses on a particularly intriguing, yet sparsely documented, member of this class: **3-Bromo-2,4,5-trifluoroaniline**. While its full potential is still being uncovered, its structure suggests significant promise as a precursor for novel pharmaceuticals and advanced materials. This document aims to consolidate the currently available technical information and provide expert insights into its properties, handling, and potential applications, thereby serving as a valuable resource for researchers navigating the frontiers of chemical synthesis.

Section 1: Chemical Identity and Core Properties

Nomenclature and Identification

- Systematic Name: **3-Bromo-2,4,5-trifluoroaniline**
- CAS Number: 2055841-42-2[1][2][3][4][5]
- Molecular Formula: $C_6H_3BrF_3N$ [1][2][3]

- Molecular Weight: 226.00 g/mol [1]
- MDL Number: MFCD30530500[1]

Physicochemical Properties

A comprehensive experimental characterization of the physical properties of **3-Bromo-2,4,5-trifluoroaniline** is not readily available in the current body of scientific literature. However, based on the properties of structurally similar fluoro- and bromo-anilines, the following characteristics can be anticipated:

Property	Predicted Value/State	Rationale & Expert Insight
Physical State	Solid at room temperature	The presence of multiple halogens and an amino group capable of hydrogen bonding typically results in a higher melting point compared to non-substituted aniline.
Melting Point	Not available	Experimental determination is required for an accurate value.
Boiling Point	Not available	Expected to be elevated due to its molecular weight and polarity.
Solubility	Likely soluble in common organic solvents (e.g., DCM, THF, Ethyl Acetate). Poorly soluble in water.	The aromatic and halogenated nature suggests lipophilicity, while the amino group provides some polarity.

It is imperative for researchers to experimentally determine these properties for their specific batches of the compound to ensure accuracy in reaction setup and purification.

Section 2: Safety, Handling, and Storage

Hazard Identification

3-Bromo-2,4,5-trifluoroaniline is classified as an irritant and is harmful.^[1] The available safety data sheets (SDS) indicate the following hazard classifications:

- Acute Toxicity, Oral (Category 4)
- Acute Toxicity, Dermal (Category 4)
- Acute Toxicity, Inhalation (Category 4)
- Skin Corrosion/Irritation (Category 2)
- Serious Eye Damage/Eye Irritation (Category 2)
- Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation) (Category 3)

Precautionary Measures and Personal Protective Equipment (PPE)

Given the hazardous nature of this compound, strict adherence to safety protocols is essential.

Precautionary Area	Recommended Protocol
Engineering Controls	Work in a well-ventilated fume hood to minimize inhalation exposure.
Eye Protection	Wear chemical safety goggles and a face shield.
Skin Protection	Wear nitrile or neoprene gloves and a lab coat. Ensure full skin coverage.
Respiratory Protection	If working with the solid material where dust may be generated, a NIOSH-approved respirator is recommended.
Handling	Avoid generating dust. Wash hands thoroughly after handling.

Storage

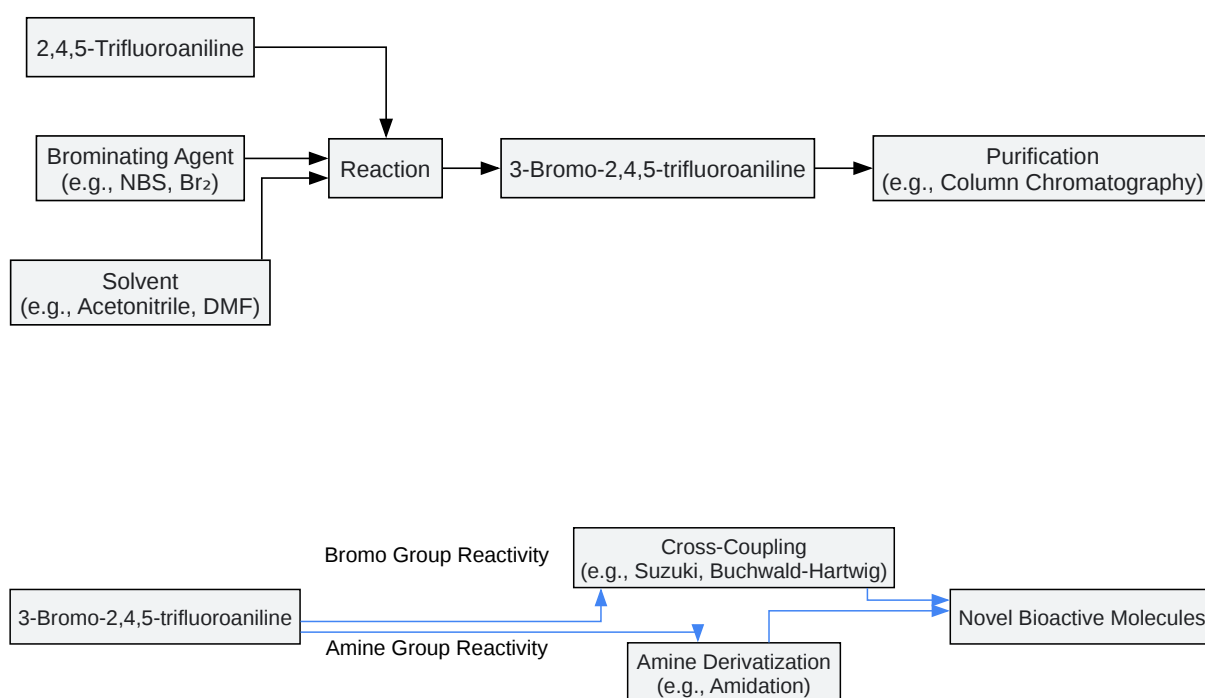
Proper storage is crucial to maintain the integrity of **3-Bromo-2,4,5-trifluoroaniline**. It should be stored in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.

Section 3: Synthesis and Reactivity

Synthetic Approaches

While a specific, detailed, and peer-reviewed synthesis protocol for **3-Bromo-2,4,5-trifluoroaniline** is not readily available in the chemical literature, its synthesis can be logically approached based on established methodologies for the preparation of similar polyhalogenated anilines. A plausible synthetic route would likely involve the bromination of a trifluoroaniline precursor.

Conceptual Synthetic Workflow:



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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com